

# Optimizing Mayosperse 60 concentration for dispersion stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Mayosperse 60

Cat. No.: B3258882

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## Technical Support Center: Mayosperse 60

Welcome to the technical support center for **Mayosperse 60**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing the concentration of **Mayosperse 60** for achieving maximum dispersion stability in your experiments. Here you will find answers to frequently asked questions, detailed troubleshooting guides, and standardized experimental protocols.

## Frequently Asked Questions (FAQs)

Q1: What is **Mayosperse 60** and what is its primary function?

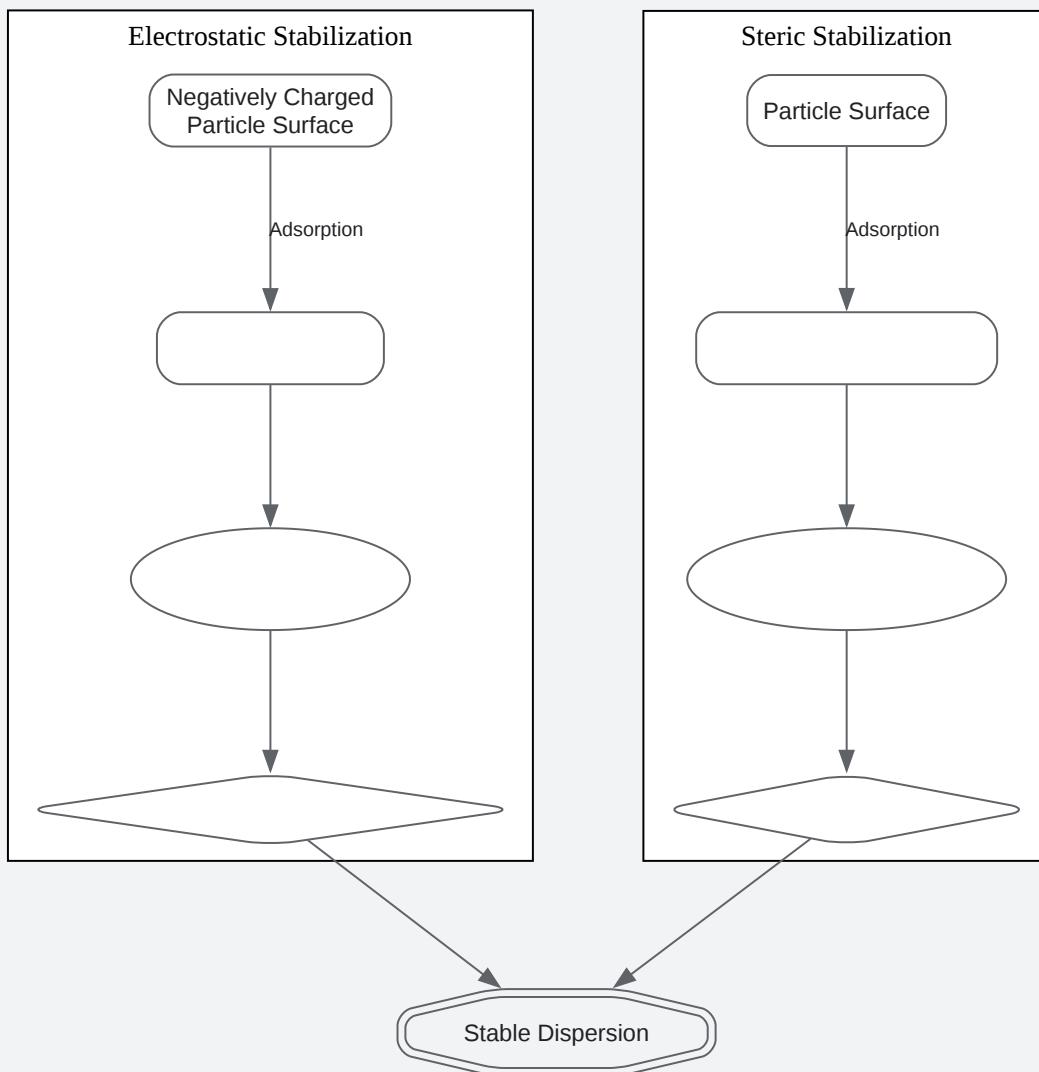
**Mayosperse 60** is a cationic polymeric dispersant used to improve the stability of solid particles suspended in a liquid medium.<sup>[1]</sup> Its primary function is to adsorb onto the surface of particles, preventing them from aggregating or settling.<sup>[1]</sup> This is crucial in various applications, including the formulation of pharmaceuticals, coatings, and inks, where uniform and stable dispersions are required.

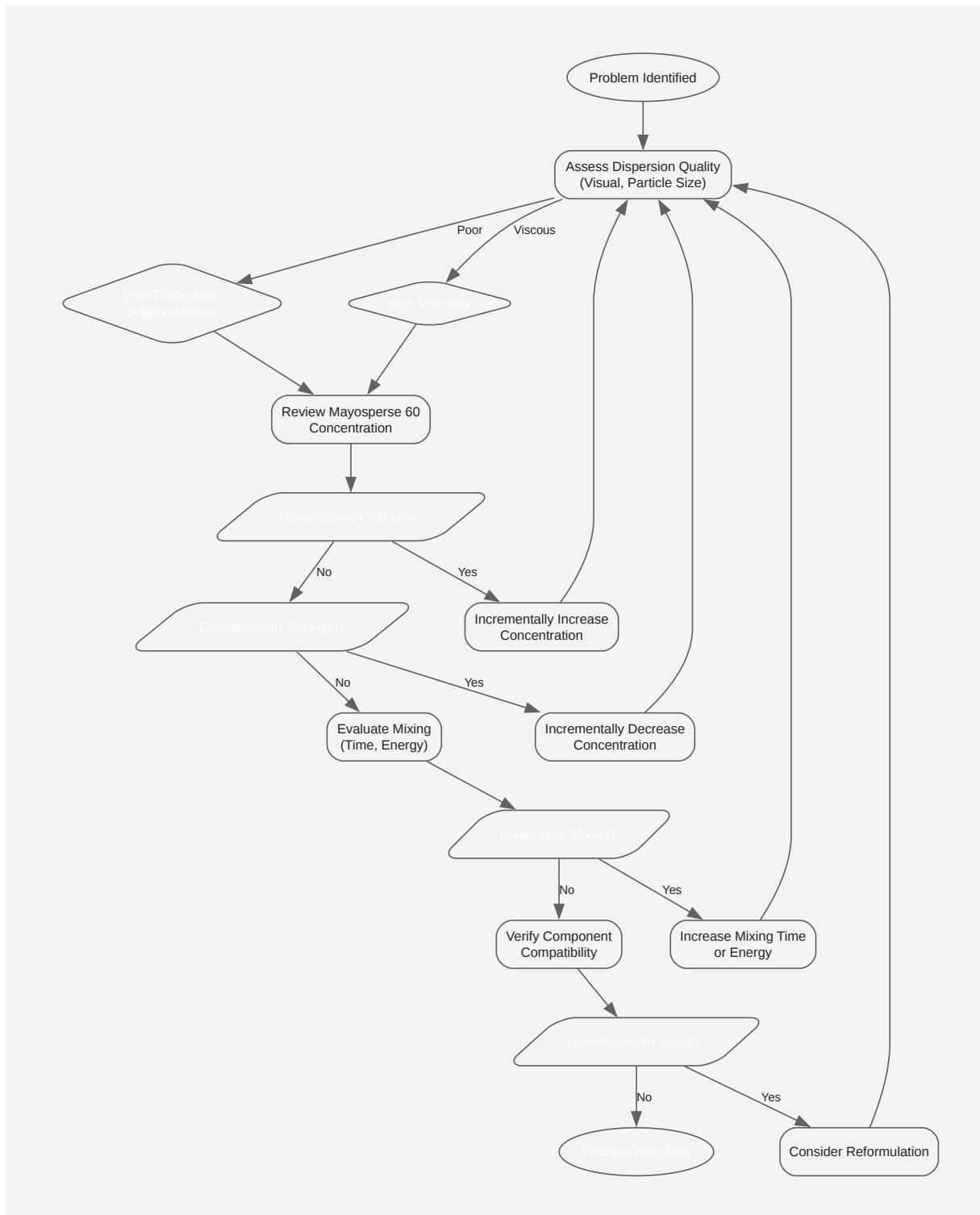
Q2: How does **Mayosperse 60** stabilize dispersions?

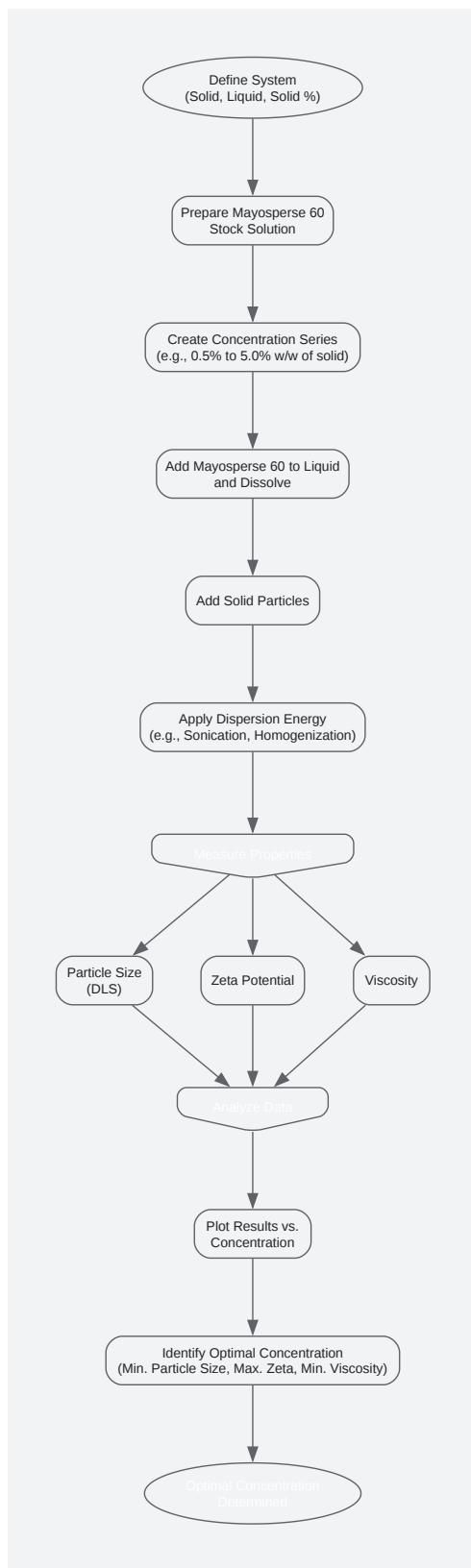
**Mayosperse 60** is a cationic polymer, meaning it carries a positive charge in solution. It stabilizes particles through a combination of electrostatic and steric repulsion.

- Electrostatic Stabilization: The positively charged polymer chains of **Mayosperse 60** adsorb to the surface of particles, imparting a net positive surface charge. This causes the particles to repel each other, preventing them from coming into close contact and aggregating.
- Steric Stabilization: The long polymer chains of **Mayosperse 60** extend from the particle surface into the surrounding medium. When two particles approach each other, these polymer layers create a physical barrier, preventing direct contact and subsequent aggregation.

## Mechanism of Dispersion Stabilization





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## References

- 1. Mayosperse 60 | 31075-24-8 | Benchchem [benchchem.com]
- To cite this document: BenchChem. [Optimizing Mayosperse 60 concentration for dispersion stability]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3258882#optimizing-mayosperse-60-concentration-for-dispersion-stability>

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